

non-invasive breath diagnostics propyl pyruvate

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Compound Focus: Propyl pyruvate

CAS No.: 20279-43-0

Cat. No.: S1906458

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Propyl Pyruvate in Breath Research

The table below summarizes the available information on **propyl pyruvate** from the search results.

Property	Value / Description
Chemical Formula	$C_6H_{10}O_3$ [1]
Molecular Weight	130.14 g/mol [1]
CAS Number	Not provided in search results
Relevance	Listed as a target compound in gas chromatography analysis; specific role in breath diagnostics not detailed [1].

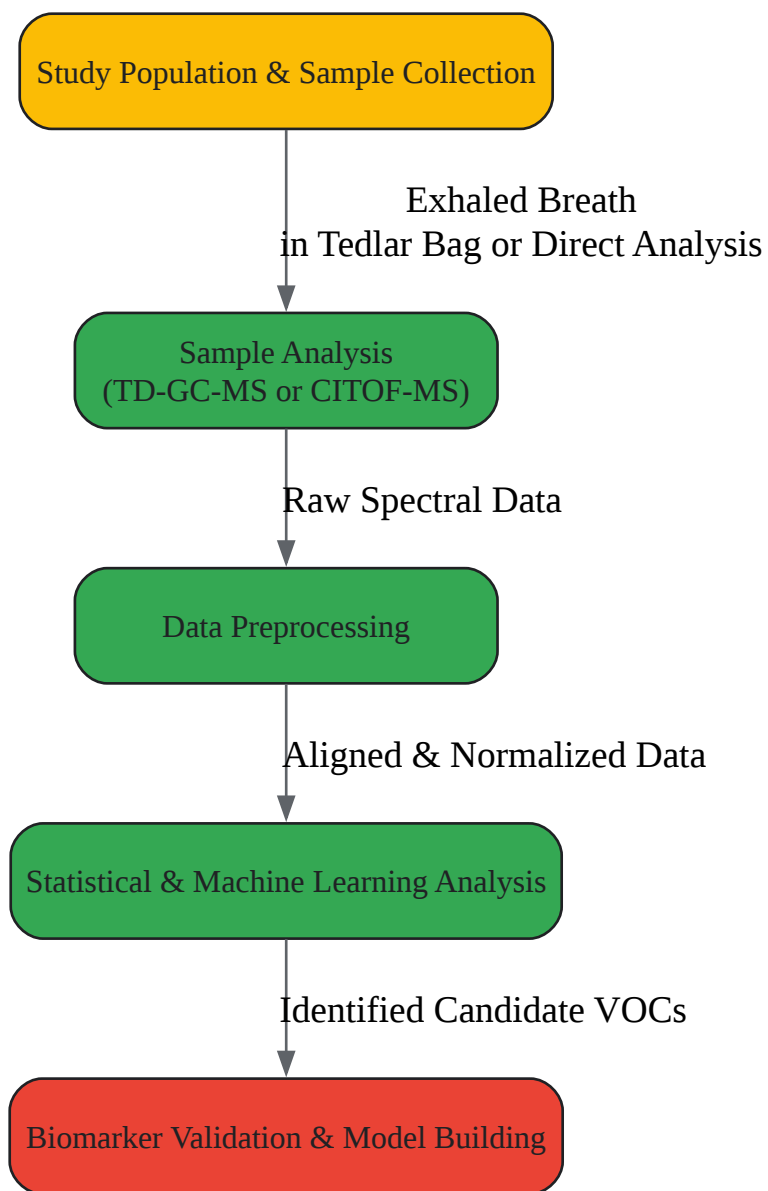
Broader Context of Breath VOC Analysis

Although direct data on **propyl pyruvate** is limited, recent research strongly supports the value of volatile organic compound (VOC) analysis in exhaled breath for non-invasive disease detection.

- **Detection of Colorectal Cancer (CRC):** A 2022 study demonstrated that a profile of 10 discriminatory VOCs in exhaled breath could identify patients with advanced adenomas (precursors to CRC) with a sensitivity of 79% and specificity of 70%. This shows the high potential of breath analysis as a screening tool [2].
- **Detection of Critical Illness:** A very recent 2025 study found that levels of specific exhaled aldehydes (such as propionaldehyde, acrolein, pentanal, and benzaldehyde) are significantly elevated in critically ill patients. A diagnostic model based on these four biomarkers achieved an Area Under the Curve (AUC) of 0.968, indicating excellent performance for classifying critical illness [3].

General Workflow for Breath Analysis

The following diagram outlines a generalized protocol for breath biomarker discovery, synthesized from the methodologies in the cited papers [2] [3].



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Detailed Protocol Steps

• Study Population and Sample Collection

- **Participant Recruitment:** Define clear patient and control groups. The study on colorectal cancer, for instance, recruited patients from a national screening program who had a positive fecal immunochemical test (FIT) [2].
- **Ethical Considerations:** Obtain written informed consent and ensure the study is approved by an institutional ethics committee [2] [3].

- **Sample Collection:** Patients exhale into an inert collection bag, such as a 3-L Tedlar bag. Samples should be collected prior to any procedures like colonoscopy (and related bowel cleansing) to avoid confounding factors [2]. Analysis should be performed promptly.
- **Sample Analysis (TD-GC-MS or CITO-MS)**
 - **Thermal Desorption-Gas Chromatography-Mass Spectrometry (TD-GC-MS):** A common method where VOCs are trapped on a tube, released by heat, separated by GC, and identified by MS [2].
 - **Alternative Advanced Method: Photoelectron-induced Chemical Ionization Time-of-Flight Mass Spectrometry (CITO-MS)** offers high sensitivity and precision without requiring sample preprocessing or enrichment, acquiring each spectrum within one second [3].
- **Data Preprocessing**
 - This critical step prepares raw data for analysis and includes [2]:
 - Noise removal and baseline correction.
 - Peak alignment and picking.
 - Normalization and scaling to correct for technical variation.
- **Statistical and Machine Learning Analysis**
 - **Unsupervised Analysis:** Use Principal Component Analysis (PCA) to observe natural data clustering and identify outliers [3].
 - **Supervised Analysis:** Apply machine learning models to identify discriminatory features (VOCs). Common algorithms include:
 - **Random Forest (RF):** Used to discriminate between disease groups (e.g., advanced adenomas vs. controls) and select important variables [2].
 - **LASSO Regression:** Useful for selecting a small number of key biomarkers from a larger set of candidates [3].
 - **Isolation Forest:** Can be effective for analyzing imbalanced datasets [2].
- **Biomarker Validation and Model Building**
 - Validate the performance of the identified VOC signature on an independent, internal test set not used to train the model [2].
 - Report standard performance metrics such as **Sensitivity, Specificity, and Area Under the Curve (AUC)** of the Receiver Operating Characteristic (ROC) curve [2] [3].

Suggestions for Further Research

To find the specific information you need on **propyl pyruvate**, I suggest the following:

- **Search Specialized Databases:** Query scientific databases like PubMed, Scopus, and Google Scholar using terms such as "**propyl pyruvate** breath biomarker," "pyruvate esters breath," and "volatile organic compound profiling."
- **Explore Chemical Databases:** Look up **propyl pyruvate** in databases like PubChem or ChemSpider for its chemical properties and potential biological roles, which might provide clues for its relevance in metabolism.
- **Review Methodological Papers:** Focus on papers detailing VOC analysis methodologies, as they may include **propyl pyruvate** in lists of standard compounds used for calibrating gas chromatography systems.

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References

1. The Kovats Retention Index: Propyl (C6H10O3) pyruvate [pherobase.com]
2. Detecting Colorectal Adenomas and Cancer Using Volatile Organic... [pmc.ncbi.nlm.nih.gov]
3. Early detection of critical illnesses using exhaled aldehydes... [ccforum.biomedcentral.com]

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